Application Note: Scalable Synthesis of trans-3-Aminopiperidin-4-ol Intermediates

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Compound of Interest

Compound Name:	*rac-(3R,4R)-3-aminopiperidin-4-ol*
Cat. No.:	*B13647623*

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Executive Summary

The trans-3-aminopiperidin-4-ol scaffold is a privileged pharmacophore in medicinal chemistry, serving as a core structural motif in Janus kinase (JAK) inhibitors, GPCR ligands, and antibacterial agents. While laboratory-scale synthesis often relies on expensive chiral pool starting materials (e.g., amino acids), multi-kilogram scale-up demands a more cost-effective, atom-economical approach.

This Application Note details a robust, scalable protocol for the synthesis of racemic trans-3-aminopiperidin-4-ol dihydrochloride starting from N-Boc-1,2,3,6-tetrahydropyridine. The route utilizes a high-yielding epoxidation followed by a regioselective ring opening and catalytic hydrogenation.

Key Advantages of This Protocol:

- Cost Efficiency: Utilizes inexpensive commodity starting materials.[1]
- Scalability: Replaces column chromatography with crystallization-driven purification.

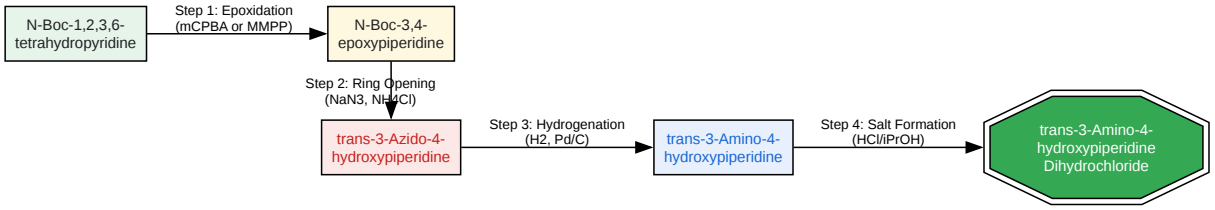
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- Safety Engineered: Includes specific process safety controls for handling exothermic epoxidations and azide chemistry on scale.

Strategic Analysis & Retrosynthesis

The synthesis targets the trans-stereochemistry, which is thermodynamically accessible via the diaxial opening of an epoxide intermediate.

Synthetic Pathway Visualization



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Figure 1: Synthetic workflow for the production of trans-3-aminopiperidin-4-ol dihydrochloride.

Critical Process Parameters (CPPs)

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Parameter	Specification	Rationale
Temperature (Epoxidation)	< 30°C	Prevent thermal runaway of peracids; minimize over-oxidation.
pH (Ring Opening)	7.5 – 8.5	Crucial for buffering . Acidic pH generates toxic gas; basic pH retards reaction.
H_2 Pressure (Reduction)	3 – 5 bar	Ensures complete reduction of the azide without dehalogenation (if halogens present) or ring reduction.
Water Content (Crystallization)	< 0.5%	High water content increases solubility of the HCl salt, reducing yield.

Detailed Experimental Protocols

Module 1: Epoxidation of N-Boc-1,2,3,6-tetrahydropyridine

Objective: Preparation of tert-butyl 7-oxa-3-azabicyclo[4.1.0]heptane-3-carboxylate.

Safety Warning:m-Chloroperbenzoic acid (mCPBA) is shock-sensitive and an oxidizer. On scales >100g, Magnesium Monoperoxyphthalate (MMPP) is preferred for thermal stability. This protocol describes the standard mCPBA route with safety modifications.

- Setup: Charge a jacketed glass reactor with N-Boc-1,2,3,6-tetrahydropyridine (1.0 equiv) and Dichloromethane (DCM) (10 vol). Cool the solution to 0°C.
- Addition: Prepare a slurry or solution of mCPBA (1.2 equiv, 70-75% purity) in DCM (5 vol). Add this suspension dropwise to the reactor over 2 hours.
    - Control: Maintain internal temperature < 5°C. The reaction is highly exothermic.

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- Reaction: Stir at 0°C for 2 hours, then allow to warm to 20°C over 4 hours. Monitor by TLC or GC (disappearance of alkene).
- Quench: Cool to 0°C. Slowly add 10% aqueous

  (5 vol) to destroy excess peroxide. Test with starch-iodide paper (should be negative).
- Workup:
  - Wash organic layer with saturated

    (3 x 5 vol) to remove m-chlorobenzoic acid.
  - Wash with brine (5 vol).
  - Dry over

    , filter, and concentrate under reduced pressure.
- Output: Colorless to pale yellow oil (Yield: 85-95%). Used directly in the next step.

Module 2: Regioselective Ring Opening (The "Azide" Route)

Objective: Synthesis of trans-3-azido-4-hydroxypiperidine.

Safety Critical: Sodium azide (

) is acutely toxic and can form explosive metal azides.

- Do NOT use halogenated solvents (DCM) in this step (risk of diazidomethane formation).
- Do NOT use metal spatulas. Use Teflon/plastic.
- Quench all azide waste with sodium nitrite/sulfuric acid or bleach in a dedicated waste stream.
- Setup: In a reactor equipped with a reflux condenser and scrubber (NaOH trap), dissolve the Epoxide (from Module 1, 1.0 equiv) in Methanol/Water (8:2 ratio, 10 vol).

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- Reagents: Add Ammonium Chloride (

  , 2.0 equiv) and Sodium Azide (

  , 1.5 equiv).

  - Note:

    acts as a buffer to activate the epoxide without generating free

    gas.

- Reaction: Heat the mixture to 65°C (gentle reflux) for 12–16 hours.

  - Mechanism:[2][3][4][5] The azide ion attacks the epoxide in a trans-diaxial fashion. Regioselectivity typically favors the 3-position (approx 60:40 to 70:30 ratio depending on protecting group sterics), but the trans relationship is fixed.

- Workup:

  - Concentrate methanol under vacuum (Caution: Do not distill to dryness if azides are present; keep wet).

  - Dilute residue with Ethyl Acetate (10 vol) and Water (5 vol).

  - Separate layers. Wash organic layer with water (2 x 5 vol) and brine.

- Purification (Crucial):

  - The crude oil contains regioisomers.

  - Crystallization: Dissolve the crude oil in hot Toluene/Heptane (1:2). Cool slowly to 0°C. The desired trans-isomer often crystallizes, while the regioisomer remains in the mother liquor.

  - Alternative: If oil persists, proceed to reduction; separation is often easier at the amine salt stage.

Module 3: Reduction and Salt Formation

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Objective: Hydrogenation to trans-3-amino-4-hydroxypiperidine and isolation as the dihydrochloride salt.

- Reduction:
  - Dissolve the Azido alcohol in Methanol (10 vol).
  - Add 10% Pd/C (5 wt% loading, 50% water wet).
  - Hydrogenate at 3–5 bar (45–75 psi)

    pressure at 25°C for 6–12 hours.
  - Monitor: IR (disappearance of azide peak at ~2100 cm^{-1}) or HPLC.
- Filtration: Filter the catalyst through a bed of Celite (keep wet to prevent fire hazard). Rinse with Methanol.[6]
- Deprotection (Boc Removal) & Salt Formation:
  - Note: The hydrogenation yields the N-Boc-amine. To get the fully deprotected core, we cleave the Boc group.
  - Cool the filtrate to 0°C.
  - Add HCl in Isopropanol (5–6 N, 4.0 equiv) dropwise.
  - Stir at 20°C for 4 hours (evolution of

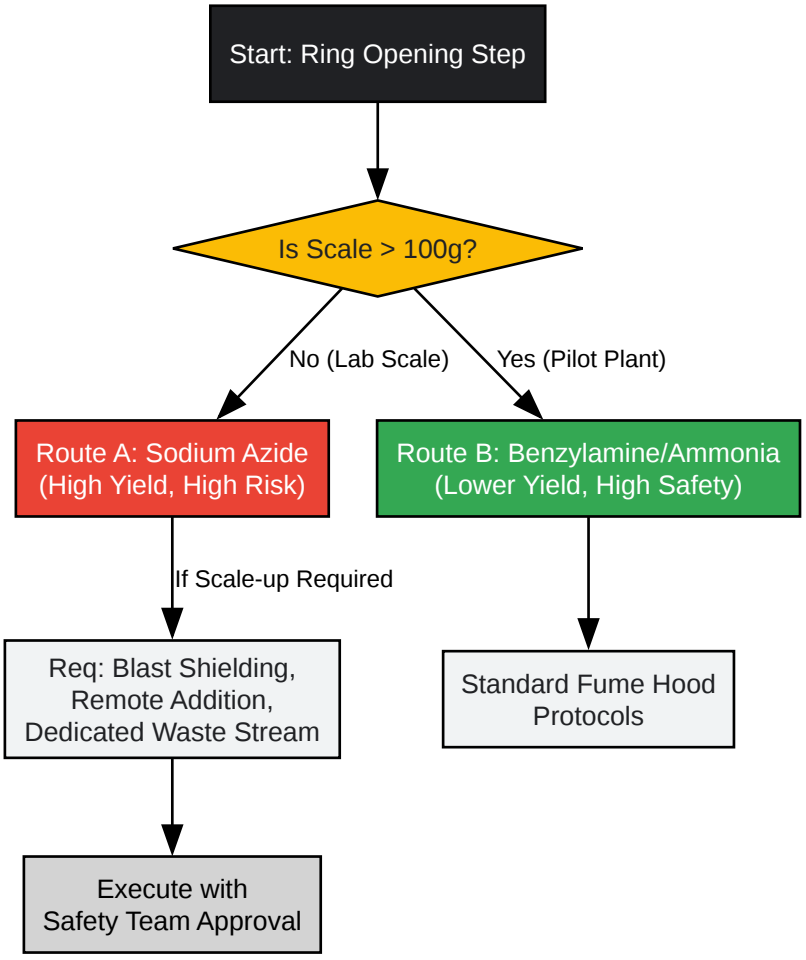
    gas).
- Isolation:
  - The product, trans-3-aminopiperidin-4-ol dihydrochloride, will precipitate as a white solid.
  - Add Diethyl Ether or MTBE (5 vol) as an antisolvent to maximize yield.
  - Filter the solid under nitrogen.

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- Wash with cold MTBE. Dry in a vacuum oven at 40°C.

Process Safety & Decision Logic

Handling azides on scale requires a strict "Go/No-Go" decision matrix.



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Figure 2: Process safety decision tree for selecting the ring-opening nucleophile.

Analytical Data & Specifications

Target Compound:trans-3-Aminopiperidin-4-ol Dihydrochloride

- Appearance: White to off-white crystalline solid.
- ^{1}H NMR (400 MHz, D_2O):

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3.85 (m, 1H, H-4), 3.50 (m, 1H, H-3), 3.40-3.10 (m, 4H, H-2, H-6), 2.15 (m, 1H, H-5eq), 1.80 (m, 1H, H-5ax).

- Mass Spec: $[M+H]^+$ = 117.1 (free base).
- Stereochemistry: The coupling constant

  is typically smaller for cis (approx 3-5 Hz) and larger for trans (approx 8-10 Hz) in these systems, though ring distortion can affect this. Verification by NOESY is recommended.

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